Unveiling the Crystalline Core of Nephrite: A Technical Guide

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Compound of Interest

Compound Name:	*NEPHRITE POWDER*
CAS No.:	*12174-03-7*
Cat. No.:	*B1173444*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide delves into the fundamental crystalline structure of **nephrite powder**, a material of interest for various scientific applications. By understanding its atomic arrangement and mineralogical composition, researchers can better harness its properties for innovative applications. Nephrite, a silicate of calcium and magnesium, is a variety of the amphibole minerals tremolite or actinolite.[1][2] Its monoclinic crystal system is a defining characteristic, influencing its physical and chemical behaviors.[1][3][4]

Mineralogical Composition and Crystal System

Nephrite is primarily composed of minerals from the tremolite-actinolite series, with the general chemical formula $Ca_2(Mg, Fe)_5Si_8O_{22}(OH)_2$.[1] The specific composition can vary, with white nephrite being almost pure tremolite, while the presence of iron (Fe) in actinolite imparts a green coloration.[5] X-ray diffraction (XRD) analysis consistently reveals a monoclinic crystalline phase for the primary component, tremolite.[4]

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Beyond the main amphibole constituents, nephrite can contain minor to trace amounts of other minerals, including diopside, grossularitic garnet, magnetite, chromite, and others.[5]

Crystallographic Data from Rietveld Refinement

Rietveld refinement is a powerful technique used to analyze powder X-ray diffraction data, providing detailed information about the crystal structure of a material.[6] The following tables summarize the crystallographic data for actinolite and tremolite, the constituent minerals of nephrite, obtained from Rietveld refinement studies. This data offers a quantitative insight into the atomic arrangement within **nephrite powder**.

Table 1: Crystallographic Data for Actinolite

Parameter	Value	Reference
Crystal System	Monoclinic	[1]
Space Group	C2/m	[7]
a (Å)	9.891(1)	[7]
b (Å)	18.200(1)	[7]
c (Å)	5.305(1)	[7]
β (°)	104.64(1)	[7]
Cell Volume (Å³)	910.29	[1]

Data from a study on actinolite asbestos from Aurina Valley, Bolzano (Italy).[1]

Table 2: Crystallographic Data for Tremolite

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Parameter	Value	Reference
Crystal System	Monoclinic	[8]
Space Group	C2/m	[8]
a (Å)	9.8385	[9]
b (Å)	18.0554	[9]
c (Å)	5.2778	[9]
β (°)	104.751	[9]
Cell Volume (Å³)	906.64	[9]

Representative data for tremolite.

Experimental Protocols

A precise understanding of the crystalline structure of **nephrite powder** relies on meticulous experimental procedures. The following sections detail the methodologies for sample preparation and X-ray diffraction analysis.

Sample Preparation for XRD Analysis

Accurate XRD analysis begins with proper sample preparation to ensure random orientation of the crystallites.

Protocol:

- Grinding: The nephrite sample is first crushed and then ground into a fine powder using a mortar and pestle. To achieve a particle size suitable for powder diffraction (typically <10 µm), wet grinding with a solvent such as acetone or ethanol is recommended to prevent agglomeration and amorphization.
- Sieving: The ground powder is sieved to ensure a uniform particle size distribution.
- Sample Mounting: The fine **nephrite powder** is then carefully packed into a sample holder. It is crucial to create a flat, smooth surface that is flush with the holder's surface to minimize

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errors from sample displacement. A glass slide can be used to gently press the powder into the holder. For small sample quantities, a low-background sample holder, such as a zero-background silicon wafer, is utilized.[10]

X-ray Diffraction (XRD) and Rietveld Refinement

Powder X-ray diffraction is the primary technique for determining the crystalline phases and structural parameters of nephrite.

Protocol:

- Data Collection: The prepared **nephrite powder** sample is placed in a powder diffractometer. The instrument is configured with a specific X-ray source (e.g., Cu Kα radiation) and detector. Diffraction data is collected over a specified 2θ range (e.g., 5° to 80°) with a defined step size and counting time. Spinning the sample during data collection can help to reduce the effects of preferred orientation.

- Phase Identification: The resulting diffraction pattern is analyzed to identify the crystalline phases present. This is achieved by comparing the peak positions and intensities to a database of known mineral diffraction patterns, such as the Powder Diffraction File (PDF) from the International Centre for Diffraction Data (ICDD).

- Rietveld Refinement: For quantitative analysis of the crystal structure, the Rietveld method is employed.[6] This involves fitting a calculated diffraction pattern to the experimental data using a least-squares approach. The refinement process adjusts various parameters, including:

  - Instrumental Parameters: Zero-point error, peak shape parameters (e.g., using a pseudo-Voigt function).

  - Structural Parameters: Lattice parameters (a, b, c, β), atomic coordinates, site occupancy factors, and thermal parameters.

  - Profile Parameters: Peak width parameters (related to crystallite size and microstrain).

- Data Analysis and Validation: The quality of the Rietveld refinement is assessed using agreement indices such as the weighted profile R-factor (Rwp) and the goodness-of-fit (GOF

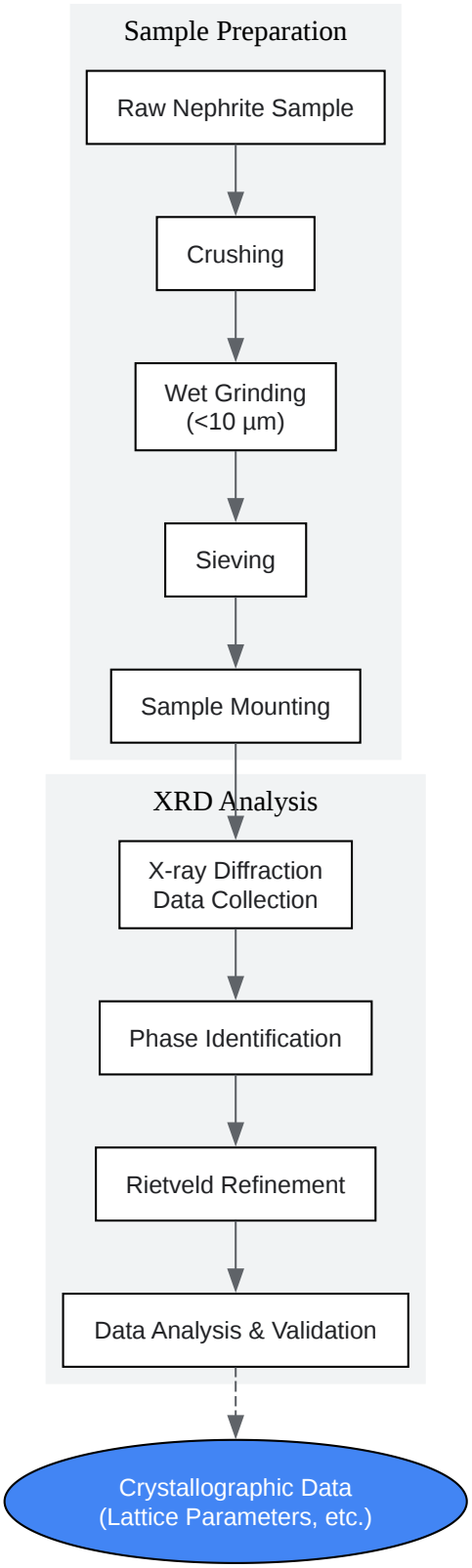
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or χ^2). A good refinement will have low agreement indices and a flat difference plot (observed minus calculated pattern).

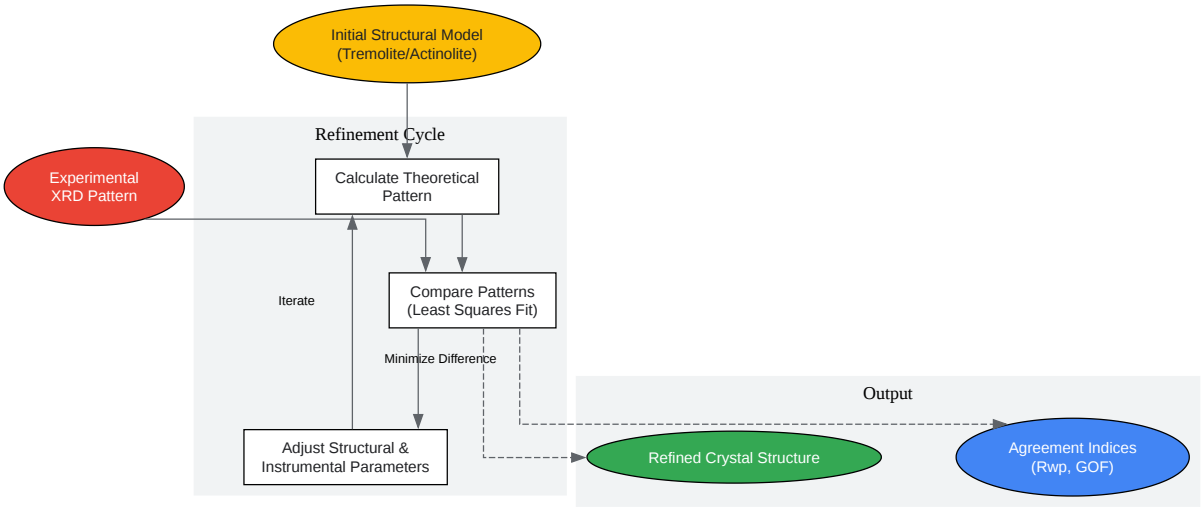
Visualizing Experimental and Logical Workflows

To further clarify the processes involved in the analysis of **nephrite powder**'s crystalline structure, the following diagrams illustrate the key workflows.

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